

Physicochemical Properties of 3-Isopropylmorpholine: A Technical Guide

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Compound of Interest

Compound Name: 3-Isopropylmorpholine

CAS No.: 927802-40-2

Cat. No.: B1321799

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physicochemical properties of **3-isopropylmorpholine**. The information is compiled from various sources to aid researchers and professionals in drug development and other scientific disciplines. This document summarizes key quantitative data in structured tables, details relevant experimental methodologies, and provides a logical workflow for its synthesis.

Core Physicochemical Data

3-Isopropylmorpholine is a substituted morpholine derivative with the molecular formula C₇H₁₅NO. Its core physicochemical properties are essential for understanding its behavior in various chemical and biological systems.

Property	Value	Source
Molecular Weight	129.20 g/mol	[1] [2]
CAS Number	927802-40-2	[1] [2]

Due to the limited availability of experimental data for **3-isopropylmorpholine**, data for its enantiomer, (R)-**3-isopropylmorpholine**, and the parent compound, morpholine, are provided below for reference and estimation purposes.

Reference Data for Related Compounds:

Compound	Property	Value	Source
(R)-3-Isopropylmorpholine	Boiling Point	188 °C	[3]
	Melting Point	-43 °C	
	Density	0.884 g/mL	
	pKa (Predicted)	8.91 ± 0.40	
Morpholine	Boiling Point	129 °C	[5]
	Melting Point	-5 to -7 °C	
	Density	0.996 g/mL at 25 °C	
	pKa	8.33 at 25 °C	
	Water Solubility	Miscible	
Perfluoro-4-isopropylmorpholine	log Kow (logP)	5.7	[7] [8]

Experimental Protocols

Detailed experimental protocols are crucial for the accurate determination of physicochemical properties. Below are generalized methodologies for key experiments.

Determination of pKa (Potentiometric Titration)

The acid dissociation constant (pKa) is a critical parameter that indicates the extent of ionization of a molecule at different pH values. Potentiometric titration is a common and reliable method for its determination.

- **Preparation of the Analyte Solution:** A precise amount of **3-isopropylmorpholine** is dissolved in deionized water to create a solution of known concentration (e.g., 0.01 M).
- **Standardization of Titrant:** A standard solution of a strong acid, typically 0.1 M hydrochloric acid (HCl), is prepared and standardized.
- **Titration Procedure:**
 - The analyte solution is placed in a thermostated vessel, and a calibrated pH electrode is immersed in it.
 - The standardized HCl solution is added incrementally to the analyte solution using a burette.
 - After each addition of the titrant, the solution is stirred to ensure homogeneity, and the pH is recorded once the reading stabilizes.
- **Data Analysis:** A titration curve is generated by plotting the recorded pH values against the volume of titrant added. The pKa is determined from the pH at the half-equivalence point. For a basic compound like **3-isopropylmorpholine**, this corresponds to the point where half of the amine has been protonated.

Determination of the Octanol-Water Partition Coefficient (logP) by Shake-Flask Method

The octanol-water partition coefficient (logP) is a measure of a compound's lipophilicity, which is a key determinant of its pharmacokinetic properties. The shake-flask method is a classical approach for its measurement.

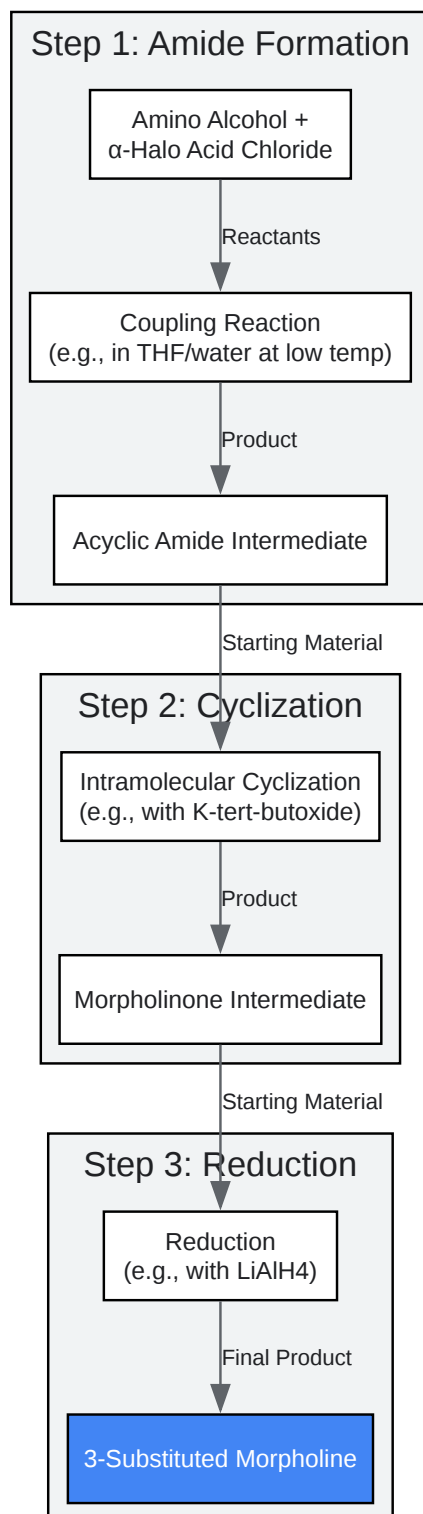
- **Preparation of Phases:** n-Octanol and water are mutually saturated by stirring them together for 24 hours, followed by a 24-hour separation period.
- **Preparation of the Test Solution:** A known amount of **3-isopropylmorpholine** is dissolved in either the n-octanol or water phase. The concentration should be below the solubility limit in both phases.
- **Partitioning:**

- Equal volumes of the n-octanol and water phases are combined in a separatory funnel.
- The test solution is added, and the funnel is shaken vigorously for a set period (e.g., 1 hour) to allow for the partitioning of the solute between the two phases.
- The mixture is then allowed to stand until the two phases have completely separated.
- Analysis: The concentration of **3-isopropylmorpholine** in each phase is determined using a suitable analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).
- Calculation: The logP value is calculated as the base-10 logarithm of the ratio of the concentration of the compound in the n-octanol phase to its concentration in the water phase.

Synthesis Workflow

While a specific, detailed protocol for the synthesis of **3-isopropylmorpholine** is not readily available in the public domain, a general and efficient method for the synthesis of substituted morpholines can be adapted. A common approach involves the reaction of amino alcohols with α -halo acid chlorides, followed by cyclization and reduction.

Generalized Synthesis of 3-Substituted Morpholines



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A generalized workflow for the synthesis of 3-substituted morpholines.

This three-step synthesis provides a versatile route to various C-substituted morpholines, including **3-isopropylmorpholine**, by selecting the appropriate starting amino alcohol.[9] The process involves the initial formation of an amide, followed by an intramolecular cyclization to form the morpholinone ring, and finally, a reduction to yield the desired substituted morpholine. [9]

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